Application Note: Using 2,2-Dichloro-1-phenylethanol in Antifungal Azole Synthesis

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Compound of Interest	
Compound Name:	*2,2-Dichloro-1-phenylethanol*
CAS No.:	*2612-36-4*
Cat. No.:	*B3350198*

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Executive Summary

The azole class of antifungals (e.g., imidazoles and triazoles) functions by inhibiting lanosterol 14

-demethylase (CYP51), a key enzyme in ergosterol biosynthesis. The efficacy of these drugs is heavily dependent on the stereochemistry of the

-hydroxy-ethyl side chain.

2,2-dichloro-1-phenylethanol (DCPE) offers a distinct advantage over mono-halo intermediates:

- Chiral Access: It can be synthesized with >99% enantiomeric excess (ee) via chemoenzymatic reduction.[1]
- Divergent Reactivity: The gem-dichloro group enables access to

  -chloroaldehydes (via rearrangement) or vinyl chlorides, allowing for the introduction of novel pharmacophores not possible with standard intermediates.

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- Self-Validating Purity: The distinct NMR signature of the

  proton provides a robust handle for monitoring reaction progress.

Chemical Pathway & Mechanism

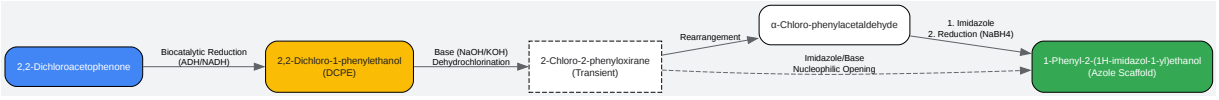
The transformation of DCPE into an active azole scaffold typically proceeds via a reactive epoxide intermediate or an oxidative rearrangement.

Mechanism of Action[2]

- Activation: Treatment of DCPE with a base induces dehydrochlorination to form 2-chloro-2-phenyloxirane.
- Rearrangement/Substitution: This unstable epoxide can either:
  - Undergo nucleophilic attack by imidazole (Direct Azolation).
  - Rearrange to

    -chloro-phenylacetaldehyde, which undergoes reductive amination or further substitution to form the azole core.

Pathway Diagram



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Caption: Divergent synthetic pathways from **2,2-dichloro-1-phenylethanol** to the active azole scaffold.

Detailed Experimental Protocols

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Protocol A: Chemoenzymatic Synthesis of Chiral DCPE

Objective: To synthesize enantiopure (R)- or (S)-**2,2-dichloro-1-phenylethanol** from 2,2-dichloroacetophenone.[2] High enantiopurity is crucial for biological activity.

Materials:

- Substrate: 2,2-Dichloroacetophenone (100 mM)
- Enzyme: Alcohol Dehydrogenase (ADH) (e.g., from Rhodococcus erythropolis or commercially available KREDs)
- Cofactor: NADH or NADPH (regenerated via Isopropanol/Acetone coupled system)
- Buffer: Potassium Phosphate (100 mM, pH 7.0)
- Solvent: Isopropanol (10% v/v)

Step-by-Step Procedure:

- Buffer Preparation: Dissolve ADH (50 U) and Cofactor (1 mM final conc.) in 50 mL of phosphate buffer.
- Substrate Addition: Add 2,2-dichloroacetophenone (dissolved in minimal isopropanol) dropwise to the stirring enzyme solution.
- Incubation: Stir at 30°C and 150 rpm for 24 hours. Monitor pH and adjust to 7.0 if necessary.
- Extraction: Quench reaction with ethyl acetate (3 x 50 mL). Dry organic layer over

  and concentrate in vacuo.
- Purification: Recrystallize from Hexane/Ethyl Acetate to obtain white crystals.
- QC Checkpoint: Determine ee% via Chiral HPLC (Chiralcel OD-H column). Target >98% ee.

Protocol B: Conversion to Azole Scaffold (Imidazole Insertion)

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Objective: To convert DCPE into the antifungal core via the epoxide/aldehyde route.

Materials:

- Precursor: (R)-**2,2-Dichloro-1-phenylethanol** (1.0 eq)
- Nucleophile: Imidazole (3.0 eq)
- Base: Potassium Carbonate (

) (2.0 eq)
- Solvent: DMF or Acetonitrile
- Reducing Agent: Sodium Borohydride (

)

Step-by-Step Procedure:

- Epoxide Formation/Rearrangement:
  - Dissolve DCPE (5 mmol) in DMF (20 mL).
  - Add

    (10 mmol) and stir at 60°C for 2 hours.
  - Note: This generates the transient

    -chloro-aldehyde intermediate in situ.
- Azole Addition:
  - Add Imidazole (15 mmol) directly to the reaction mixture.
  - Increase temperature to 80°C and stir for 4-6 hours.
  - Mechanism:[3] Imidazole displaces the remaining chlorine or reacts with the aldehyde carbonyl.

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- Reduction (Essential Step):
  - Cool the mixture to 0°C.
  - Slowly add

    (10 mmol) to reduce the intermediate ketone/aldehyde back to the alcohol.
  - Stir for 1 hour at room temperature.
- Work-up:
  - Pour into ice water (100 mL). Extract with Dichloromethane (DCM).
  - Wash DCM layer with brine to remove excess DMF and imidazole.
- Isolation: Purify via flash chromatography (DCM:MeOH 95:5).

Data Presentation & Analysis

QC Specifications

The following parameters must be met to ensure the intermediate is suitable for biological testing.

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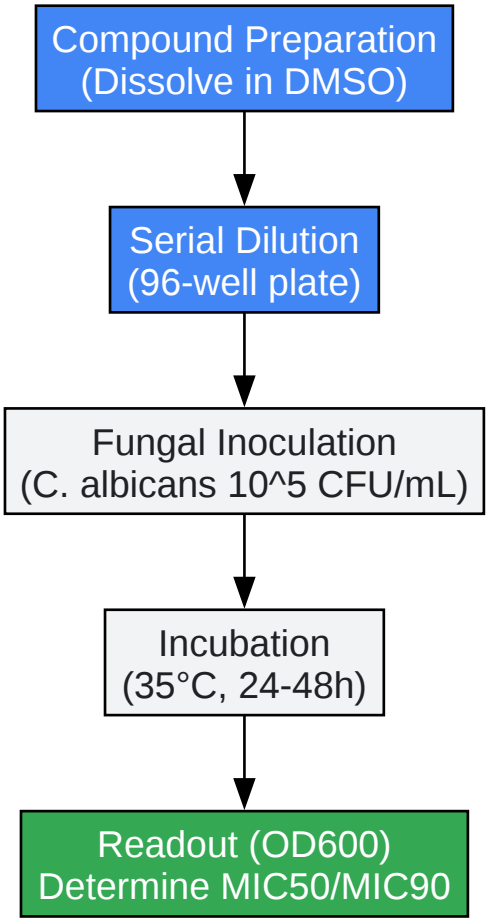
Parameter	Specification	Method	Acceptance Criteria
Appearance	White Crystalline Solid	Visual	No discoloration
Purity	> 98.0%	HPLC (UV 254 nm)	Single major peak
Chiral Purity	> 98% ee	Chiral HPLC	Enantiomer ratio > 99:1
Identity	Conforms	1H-NMR (CDCl3)	5.8 ppm ( ), 4.9 ppm ( )
Residual Solvent	< 500 ppm	GC-HS	Below ICH limits

Biological Validation (MIC Protocol)

Once the azole derivative is synthesized, its antifungal activity is validated against Candida albicans.[4]

Workflow Diagram:

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Caption: Standard Minimum Inhibitory Concentration (MIC) testing workflow for azole derivatives.

Critical Notes & Safety

- Toxicity:

  -halo alcohols and

  -chloroaldehydes are potent alkylating agents. Handle in a fume hood with double nitrile gloves.

- Stability: The intermediate 2-chloro-2-phenyloxirane is thermally unstable. Do not isolate; proceed immediately to the imidazole addition step.

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- Structural Variation: For the synthesis of Miconazole or Econazole analogs, the starting material must be substituted with 2,4-dichloroacetophenone instead of the unsubstituted acetophenone. The protocol remains identical, but the lipophilicity will increase.

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